

Essential Safety and Handling of Isogeraniol in a Laboratory Setting

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Compound of Interest

Compound Name: *Isogeraniol*

Cat. No.: *B1238688*

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For Immediate Reference: A Guide for Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Isogeraniol** in a laboratory environment. It outlines the necessary personal protective equipment (PPE), detailed operational protocols, and proper disposal methods to ensure the safety of all personnel.

Summary of Quantitative Data

The following table summarizes the key quantitative safety and physical properties of **Isogeraniol** and its close isomer, Geraniol. Due to the limited availability of specific data for **Isogeraniol**, information for Geraniol is provided as a close chemical equivalent.

Property	Value	Source(s)
Chemical Identity		
IUPAC Name	(3Z)-3,7-dimethylocta-3,6-dien-1-ol	[1]
Molecular Formula	C10H18O	[1]
Molecular Weight	154.25 g/mol	[1]
CAS Number	5944-20-7	[2]
Physical Properties		
Appearance	Colorless oily liquid	[3]
Boiling Point	229 - 230 °C	[4][5][6]
Melting Point	-15 °C	[4]
Flash Point	76 °C (168 °F)	[4]
Density	0.878 - 0.879 g/mL at 20 °C	[4][6]
Vapor Pressure	0.2 mmHg at 20 °C	[4]
Solubility	Insoluble in water; soluble in alcohol and oils	[3]
Safety and Hazards		
GHS Hazard Statements	H315: Causes skin irritation H317: May cause an allergic skin reaction H318: Causes serious eye damage H402: Harmful to aquatic life	[1][5][6][7]
Exposure Limits		
Occupational Exposure Limit (OEL)	No specific OEL has been established for Isogeraniol. For the related compound Geraniol, an ACGIH TLV of 50	[8][9][10][11][12]

ppm (TWA) has been suggested by some suppliers, though it is not universally established.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **Isogeraniol**.

PPE Category	Specifications	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side shields. A face shield should be worn in situations with a higher risk of splashing.	Protects against splashes and vapors that can cause serious eye damage. [2] [4] [13] [14]
Skin Protection	<p>- Gloves: Chemically resistant gloves are required. Nitrile or neoprene gloves are suitable for incidental contact. For extended contact or immersion, butyl rubber gloves are recommended. Always check the manufacturer's glove compatibility data.</p> <p>- Lab Coat: A long-sleeved, flame-retardant lab coat must be worn and kept fastened.</p> <p>- Clothing: Wear long pants and closed-toe shoes.</p>	<p>Prevents skin contact, which can cause irritation and allergic reactions.[2][4][8][13]</p> <p>Contaminated clothing should be removed and washed before reuse.[4][8]</p>
Respiratory Protection	Not typically required when working in a well-ventilated area or a chemical fume hood. [4] [8] If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [5] [14]	Isogeraniol is a volatile organic compound (VOC), and inhalation of high concentrations of its vapor can cause respiratory irritation. [8] [9] [13]

Experimental Protocols

The following is a generalized, step-by-step protocol for the safe handling of **Isogeraniol** in a laboratory setting. This should be adapted to the specific requirements of your experiment.

1. Preparation and Precautionary Measures

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **Isogeraniol**.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Work Area Preparation: Ensure that the work area, preferably a chemical fume hood, is clean and uncluttered.[\[2\]](#)[\[13\]](#) Confirm that the fume hood is functioning correctly.
- Assemble Materials: Gather all necessary equipment, including **Isogeraniol**, solvents, glassware, and waste containers.
- Emergency Equipment: Verify the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.[\[4\]](#)

2. Handling and Use of **Isogeraniol**

- Don PPE: Put on all required personal protective equipment as detailed in the table above.
- Dispensing: When transferring **Isogeraniol**, do so carefully to avoid splashing. Use a pipette or a graduated cylinder for accurate measurement.
- Heating: If heating is required, use a heating mantle or a water bath. Avoid open flames due to the combustible nature of **Isogeraniol**.[\[4\]](#)
- Ventilation: All work with **Isogeraniol** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)[\[13\]](#)

3. Spills and Emergency Procedures

- Minor Spills: For small spills, absorb the material with an inert absorbent such as sand or vermiculite.[\[4\]](#)[\[14\]](#) Place the absorbed material into a sealed container for proper disposal.
- Major Spills: In the event of a large spill, evacuate the area and alert laboratory personnel and safety officers.
- Skin Contact: If **Isogeraniol** comes into contact with the skin, immediately wash the affected area with soap and plenty of water for at least 15 minutes.[\[4\]](#)[\[13\]](#) Remove contaminated clothing.

- Eye Contact: If **Isogeraniol** enters the eyes, flush immediately with copious amounts of water for at least 15 minutes, holding the eyelids open.[4][13] Seek immediate medical attention.
- Inhalation: If vapors are inhaled, move the individual to fresh air. If breathing is difficult, administer oxygen.[2]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[2][4]

Operational and Disposal Plans

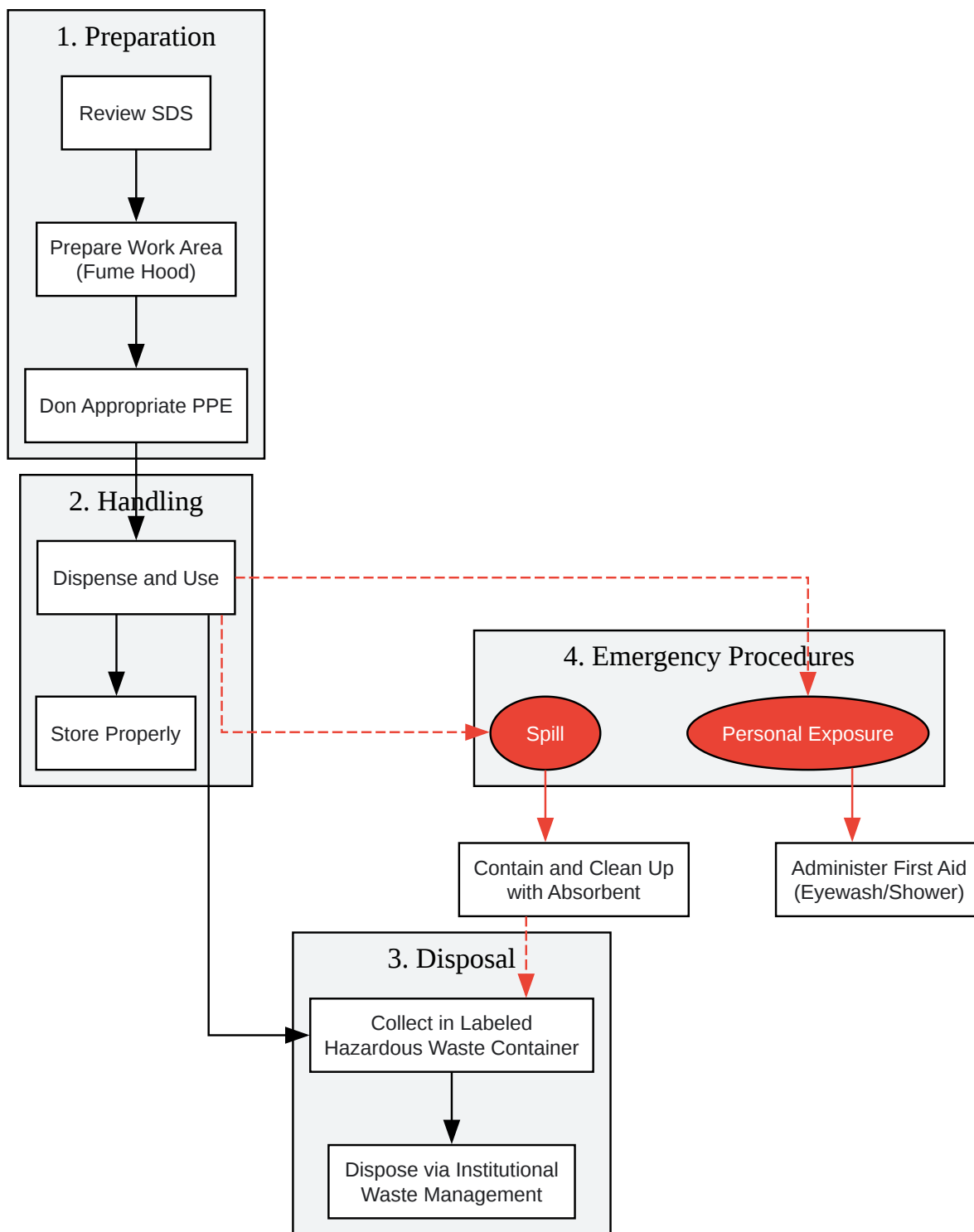
Storage

- Store **Isogeraniol** in a tightly closed container in a cool, dry, and well-ventilated area.[2][4]
- Keep away from heat, sparks, open flames, and other sources of ignition.[4]
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and acid chlorides.[4]

Disposal

- **Isogeraniol** and any materials contaminated with it should be disposed of as hazardous waste.[4][5]
- Collect waste in a clearly labeled, sealed container.
- Do not dispose of **Isogeraniol** down the drain or in the regular trash.[2][6]
- Follow all local, state, and federal regulations for hazardous waste disposal.[5]

Visual Workflow for Safe Handling of Isogeraniol



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Caption: Workflow for the safe handling and disposal of **Isogeraniol**.

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